

# An In-depth Technical Guide to O-(3-Chloroallyl)hydroxylamine

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## Compound of Interest

Compound Name: O-(3-Chloroallyl)hydroxylamine

Cat. No.: B154111

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This technical guide provides a comprehensive overview of **O-(3-Chloroallyl)hydroxylamine**, a versatile chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development and agrochemical synthesis, offering detailed information on its chemical properties, synthesis, and applications.

## Core Properties of O-(3-Chloroallyl)hydroxylamine

**O-(3-Chloroallyl)hydroxylamine**, also known by its systematic name (E)-O-(3-Chloro-2-propenyl)hydroxylamine, is a key reagent in organic synthesis.<sup>[1]</sup> Its utility is primarily in the production of agrochemicals, such as herbicides and plant growth regulators, and as an intermediate in the synthesis of pharmaceuticals.<sup>[1][2]</sup>

Below is a summary of its key quantitative data:

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>6</sub> ClNO	[1][3][4][5][6]
Molecular Weight	107.54 g/mol	[1][3][4][6]
CAS Number	87851-77-2	[1][3][5]
Boiling Point	209 °C	[1][5]
Flash Point	80 °C	[1][5]
Density	1.155 g/mL	[5][7]
pKa	3.80 ± 0.70 (Predicted)	[1][5]
Solubility	Slightly soluble in chloroform and ethyl acetate	[1][5]
Storage Temperature	Below -20°C, under an inert atmosphere	[1][5][8]

## Synthesis of O-(3-Chloroallyl)hydroxylamine

A common method for the synthesis of **O-(3-Chloroallyl)hydroxylamine** involves the reaction of trans-1,3-dichloropropene with hydroxylamine.[1][9] The hydrochloride salt of the product is often the direct output of this synthesis.[1]

This protocol is based on a general process described for the synthesis of O-substituted hydroxylamines.[9]

Materials:

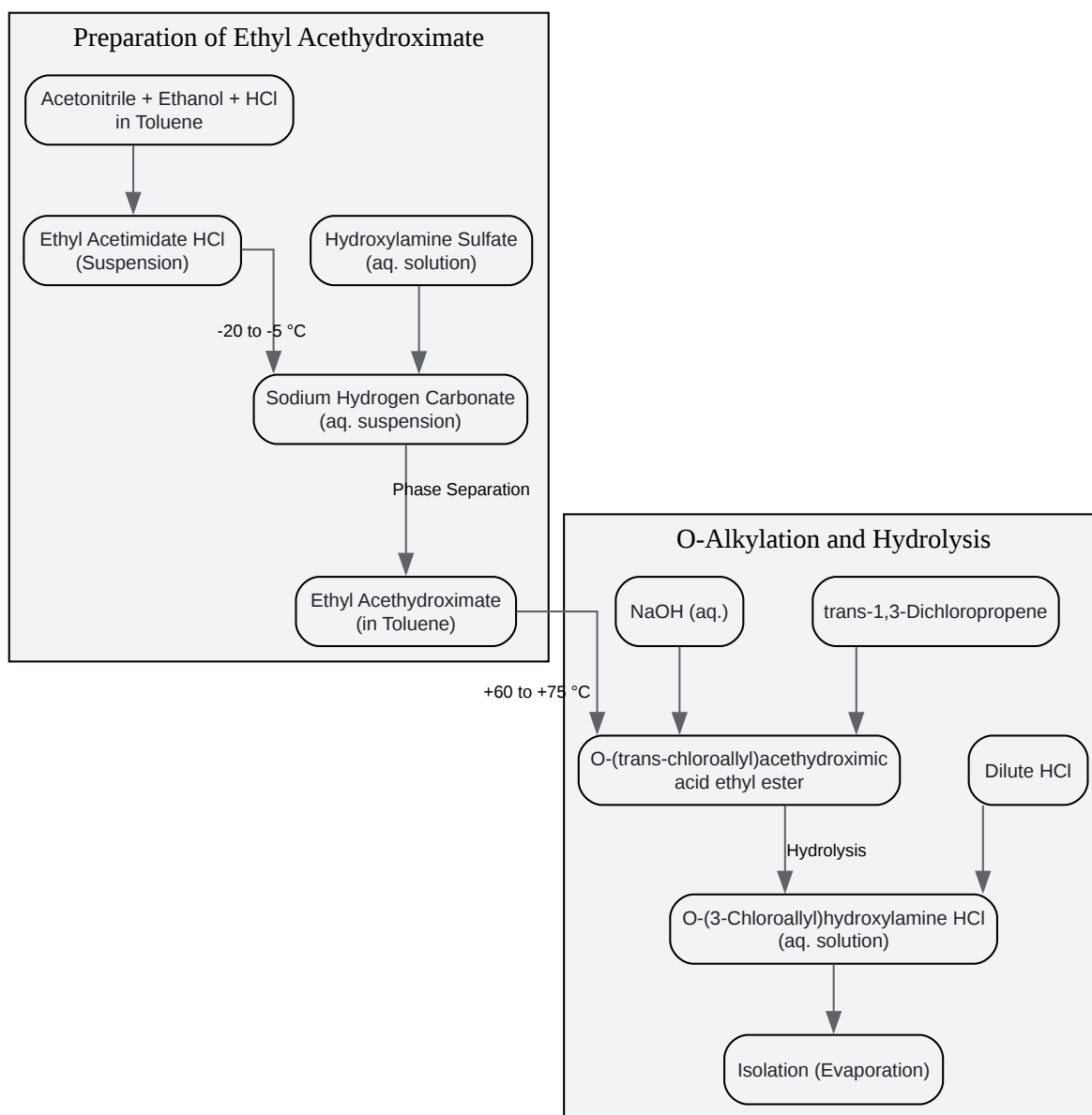
- trans-1,3-Dichloropropene
- Hydroxylamine sulfate
- Sodium hydroxide
- Toluene

- Acetonitrile
- Ethanol
- Hydrogen chloride (gas)
- Sodium hydrogen carbonate
- Tetrabutylammonium bromide (as a phase-transfer catalyst)
- Dilute hydrochloric acid

Procedure:

- **Preparation of Ethyl Acetimidate Hydrochloride:** Acetonitrile and ethanol are reacted in toluene in the presence of hydrogen chloride gas to form a suspension of ethyl acetimidate hydrochloride.
- **Formation of Ethyl Acethydroximate:** The resulting suspension is added to an ice-cooled aqueous suspension of sodium hydrogen carbonate. An aqueous solution of hydroxylamine sulfate is then added at a temperature of -20 to -5 °C. After warming to room temperature, the aqueous phase is separated, yielding a toluene solution of ethyl acethydroximate.
- **O-Alkylation:** To the toluene solution, an aqueous solution of sodium hydroxide and tetrabutylammonium bromide are added. trans-1,3-Dichloropropene (96% content) is then added dropwise over 30 minutes while maintaining the temperature at +60 to +65 °C.
- **Reaction Completion and Work-up:** The mixture is heated to +70 to +75 °C for 3 hours. After cooling to room temperature, the aqueous phase is separated. The organic phase, containing the O-(trans-chloroallyl)acethydroximic acid ethyl ester, is washed twice with water.
- **Hydrolysis:** The O-(trans-chloroallyl)acethydroximic acid ethyl ester is hydrolyzed by stirring with dilute hydrochloric acid.
- **Isolation:** The aqueous phase containing the hydrochloride salt of **O-(3-Chloroallyl)hydroxylamine** is separated. The product can be isolated by evaporating the

water under reduced pressure.

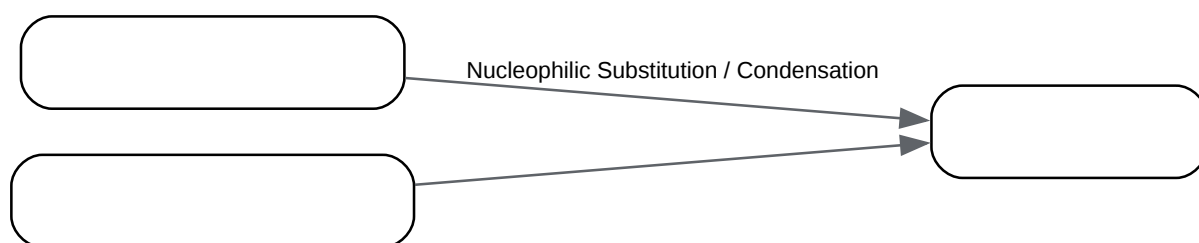


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Caption: Synthesis workflow for **O-(3-Chloroallyl)hydroxylamine** Hydrochloride.

## Applications in Synthesis

**O-(3-Chloroallyl)hydroxylamine** is a valuable reagent for creating more complex molecules. A notable application is in the preparation of 5-(dioxabicyclohept-6-yl)cyclohexenone oxime ether, which is utilized as a herbicide and plant growth regulator.<sup>[1]</sup> Its electrophilic nature allows it to participate in various chemical reactions, including nucleophilic substitution and oxime formation.<sup>[1]</sup>



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Caption: General reaction pathway illustrating the use of **O-(3-Chloroallyl)hydroxylamine**.

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